

An In-depth Technical Guide to 3,4-Diethyl-2-methylhexane

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Compound of Interest

Compound Name: 3,4-Diethyl-2-methylhexane

CAS No.: 61868-68-6

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CAS Number: 61868-68-6

This technical guide provides a comprehensive overview of **3,4-Diethyl-2-methylhexane**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of data specific to this molecule, this guide also incorporates general methodologies for the synthesis and analysis of structurally similar branched alkanes.

Physicochemical Properties

3,4-Diethyl-2-methylhexane is a saturated hydrocarbon with the molecular formula C₁₁H₂₄.

[1][2] Below is a summary of its key physicochemical properties.

Property	Value	Source
Molecular Formula	C11H24	NIST WebBook[1], PubChem[2]
Molecular Weight	156.31 g/mol	PubChem[2]
IUPAC Name	3,4-diethyl-2-methylhexane	PubChem[2]
CAS Registry Number	61868-68-6	NIST WebBook[1], PubChem[2]
Density	0.773 g/cm ³	Stenutz[3]
Molar Volume	202.2 mL/mol	Stenutz[3]
Refractive Index	1.433	Stenutz[3]
Molecular Refractive Power	52.58 mL/mol	Stenutz[3]
LogP (calculated)	4.10480	ChemSrc[4]

Biological and Toxicological Data

As of the latest literature review, specific biological activity and toxicological data for **3,4-Diethyl-2-methylhexane** are not available in publicly accessible databases. Further research is required to determine its pharmacological and toxicological profile.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **3,4-Diethyl-2-methylhexane** are not explicitly described in the scientific literature. However, established methods for the synthesis and analysis of similar branched alkanes can be adapted.

Synthesis: Corey-House Reaction (General Protocol)

The Corey-House synthesis is a versatile method for creating alkanes by coupling an alkyl halide with a Gilman reagent (a lithium dialkylcuprate). This approach can be adapted for the synthesis of **3,4-Diethyl-2-methylhexane**.

Step 1: Preparation of sec-Butyllithium

- Under an inert atmosphere (e.g., argon or nitrogen), add lithium metal to a flame-dried, three-necked round-bottom flask containing anhydrous diethyl ether.
- Slowly add a solution of 2-chlorobutane in anhydrous diethyl ether to the lithium suspension.
- Maintain the reaction at a gentle reflux for 1 hour after the addition is complete.
- Allow the reaction to cool to room temperature. The concentration of the resulting sec-butyllithium solution should be determined via titration.

Step 2: Preparation of Lithium di(sec-butyl)cuprate (Gilman Reagent)

- In a separate flame-dried, three-necked flask under an inert atmosphere, prepare a slurry of copper(I) iodide in anhydrous diethyl ether.
- Cool the slurry to -78 °C using a dry ice/acetone bath.
- Slowly add the prepared sec-butyllithium solution to the copper(I) iodide slurry with vigorous stirring.

Step 3: Coupling Reaction

- To the Gilman reagent at -78 °C, slowly add a solution of a suitable alkyl halide (e.g., 3-bromopentane) in anhydrous diethyl ether.
- Allow the reaction to warm slowly to room temperature and stir for 2 hours.
- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Separate the organic layer and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent by rotary evaporation.

Purification: Fractional Distillation

Fractional distillation is the most effective method for purifying volatile organic compounds like **3,4-Diethyl-2-methylhexane** from impurities with different boiling points.

- Assemble a fractional distillation apparatus with a round-bottom flask, a fractionating column, a condenser, a receiving flask, and a thermometer.
- Place the crude product in the distillation flask with boiling chips.
- Gently heat the flask to initiate distillation.
- Collect the fraction that distills at the expected boiling point of **3,4-Diethyl-2-methylhexane**. Discard the initial lower-boiling fraction and the higher-boiling residue.

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and purity assessment of volatile compounds.

Sample Preparation: Prepare a dilute solution of the purified **3,4-Diethyl-2-methylhexane** in a volatile solvent such as hexane.

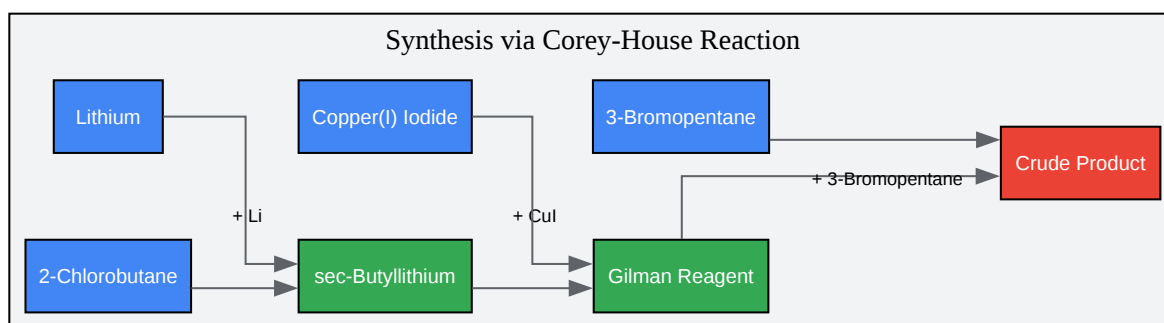
Typical GC-MS Conditions for Branched Alkanes:

- Column: Non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).[5]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[5]
- Inlet Temperature: 250°C.[5]
- Oven Temperature Program: Initial temperature of 40°C, hold for 2 minutes, then ramp at 10°C/min to 200°C and hold for 5 minutes.[5]
- MS Transfer Line Temperature: 280°C.[5]
- Ion Source Temperature: 230°C.[5]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[5]

- Scan Range: m/z 40-300.[5]

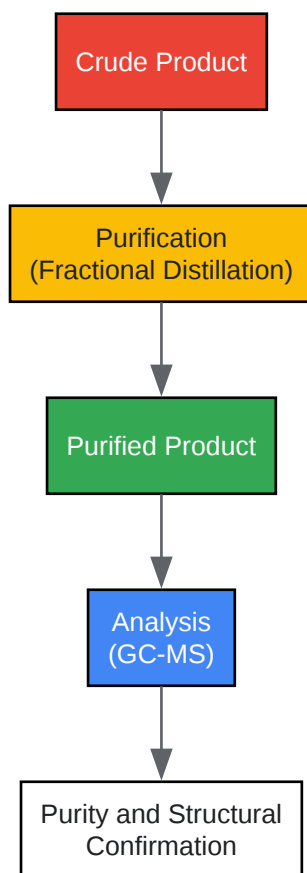
Visualizations

The following diagrams illustrate the logical workflow for the synthesis and analysis of **3,4-Diethyl-2-methylhexane**.



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Caption: Synthetic workflow for **3,4-Diethyl-2-methylhexane**.



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Caption: Purification and analysis workflow.

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